

An In-depth Technical Guide to N-(2-Hydroxyethyl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)acetamide

Cat. No.: B093306

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **N-(2-Hydroxyethyl)acetamide**, geared towards researchers, scientists, and professionals in drug development.

Core Molecular Data

N-(2-Hydroxyethyl)acetamide, also known as acetylcolamine, is a chemical compound with a variety of industrial and potential pharmaceutical applications. Below is a summary of its key quantitative data.

Property	Value
Molecular Formula	C4H9NO2
Molecular Weight	103.12 g/mol
CAS Number	142-26-7

Synthesis of N-(2-Hydroxyethyl)acetamide

A common and efficient method for the synthesis of **N-(2-Hydroxyethyl)acetamide** is the acylation of ethanolamine with an acetylating agent, such as acetic anhydride or acetyl chloride. This reaction is typically performed in a suitable solvent and may require a base to neutralize the acidic byproduct.

Experimental Protocol: Acylation of Ethanolamine

Materials:

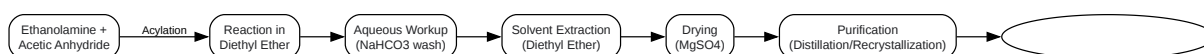
- Ethanolamine
- Acetic anhydride
- Anhydrous diethyl ether (or another suitable aprotic solvent)
- Sodium bicarbonate (or another suitable base)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve ethanolamine in anhydrous diethyl ether.
- Cool the solution in an ice bath and begin stirring.
- Slowly add acetic anhydride dropwise to the stirred solution from a dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).

- Upon completion, quench the reaction by slowly adding a saturated solution of sodium bicarbonate to neutralize any excess acetic anhydride and acetic acid.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **N-(2-Hydroxyethyl)acetamide**.
- The crude product can be further purified by distillation or recrystallization.

Synthesis Workflow



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Synthesis workflow for **N-(2-Hydroxyethyl)acetamide**.

Potential Biological Role and Signaling Pathway

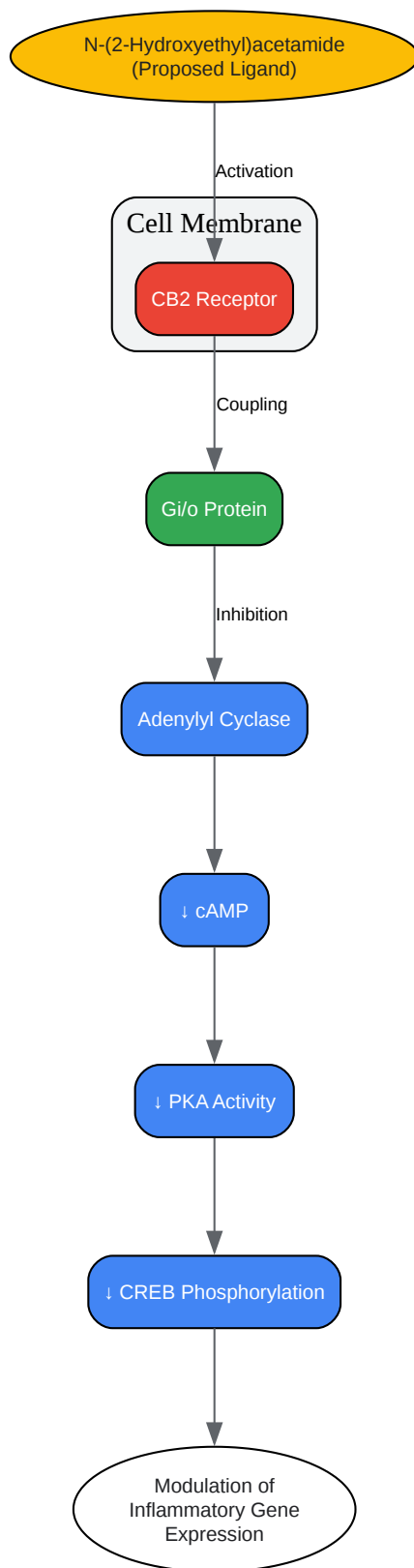
While **N-(2-Hydroxyethyl)acetamide** itself is not extensively studied for its biological activity, structurally related N-acylethanolamines (NAEs) have garnered significant interest in pharmacology. One prominent example is N-palmitoylethanolamide (PEA), an endogenous fatty acid amide that has demonstrated anti-inflammatory, analgesic, and neuroprotective properties.

Based on the mechanism of action of PEA, it is plausible that **N-(2-Hydroxyethyl)acetamide** could interact with similar biological targets, although with different potency and efficacy. A key pathway for NAEs involves the endocannabinoid system, particularly the cannabinoid-like G protein-coupled receptors.

Proposed Signaling Pathway

The proposed signaling pathway for **N-(2-Hydroxyethyl)acetamide**, by analogy to other N-acylethanolamines, may involve the activation of cannabinoid CB2 receptors, which are

primarily expressed on immune cells. This activation can lead to the downstream modulation of inflammatory responses.



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Proposed signaling pathway for **N-(2-Hydroxyethyl)acetamide**.

This guide serves as a foundational resource for researchers. Further experimental validation is necessary to fully elucidate the synthetic and biological properties of **N-(2-Hydroxyethyl)acetamide**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com